

Application Notes & Protocols: Benzyltrimethylammonium Tetrachloroiodate (BTMIC) in Complex Molecule Synthesis

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Compound of Interest

Compound Name: *Benzyltrimethylammonium tetrachloroiodate*

Cat. No.: B039969

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Introduction: A Modern Reagent for Electrophilic Iodination

In the field of complex molecule synthesis, particularly within pharmaceutical and agrochemical development, the precise and selective introduction of iodine atoms is a critical transformation. Iodoarenes and α -iodo ketones are highly valuable synthetic intermediates, primarily due to their ability to participate in a wide array of carbon-carbon and carbon-heteroatom bond-forming reactions, such as Suzuki, Sonogashira, and Buchwald-Hartwig cross-coupling.^{[1][2][3]} Historically, electrophilic iodination has been achieved using reagents like molecular iodine (I_2) activated by an oxidizing agent, or N-Iodosuccinimide (NIS).^{[1][4][5]} However, these methods can suffer from drawbacks including harsh reaction conditions, the formation of hazardous byproducts like hydrogen iodide (HI), and a lack of regioselectivity.^{[4][6]}

Benzyltrimethylammonium tetrachloroiodate ($[BnNMe_3]ICl_4$), hereafter referred to as BTMIC, has emerged as a superior reagent that circumvents many of these challenges. BTMIC is a stable, crystalline, dark yellow powder that is significantly easier and safer to handle than many traditional iodinating systems.^{[7][8]} It acts as a potent electrophilic iodinating agent, offering high yields and excellent regioselectivity in the synthesis of complex organic molecules.^[7] This guide provides an in-depth exploration of BTMIC, detailing its properties,

mechanistic rationale, and field-proven protocols for its application in key synthetic transformations.

Physicochemical Properties & Safety

Effective and safe implementation of any reagent begins with a thorough understanding of its fundamental characteristics. BTMIC's properties make it an attractive choice for both small-scale research and larger-scale process development.

Table 1: Physicochemical Data for BTMIC

| Property | Value | Source |
|-------------------|---|---------|
| CAS Number | 121309-88-4 | [7] |
| Molecular Formula | $C_{10}H_{16}Cl_4IN$ | [7][9] |
| Molecular Weight | 418.96 g/mol | [7][9] |
| Appearance | Dark yellow powder | [7] |
| Melting Point | 135 °C (decomposes) | [7] |
| Storage | Store at room temperature, keep container tightly closed, protect from light. | [8][10] |

Safety & Handling Protocol

BTMIC is classified as a corrosive substance that can cause severe skin burns and eye damage.[8][11] Adherence to strict safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), a lab coat, and tightly fitting safety goggles or a face shield.[11]
- Engineering Controls: Handle BTMIC in a well-ventilated fume hood to avoid inhalation of dust.[8][10] Use local exhaust ventilation where appropriate.
- Handling: Avoid formation of dust and aerosols.[10] Wash hands and face thoroughly after handling.[8]

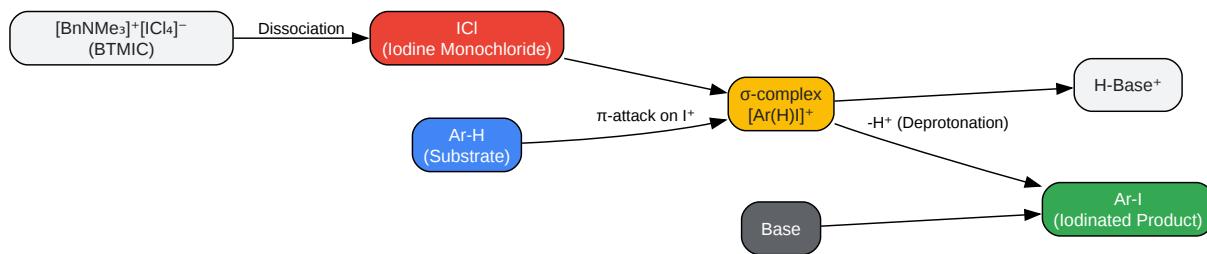
- Spill Response: In case of a spill, evacuate the area. Pick up spilled material without creating dust and place it in a suitable, closed container for disposal.[10] Do not let the product enter drains.
- First Aid:
 - Skin Contact: Immediately take off all contaminated clothing and rinse the affected skin with plenty of water.[8][10]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[8][11]
 - Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Immediately seek medical attention.[8][11]
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[10][11]

Core Reactivity and Mechanistic Insight

The efficacy of BTMIC as an iodinating agent stems from the nature of the tetrachloroiodate(III) anion (ICl_4^-). This polyhalogen anion serves as a stable carrier for an electrophilic iodine species. While often used for chlorination, in specific solvent systems and reaction conditions, it functions as a potent source of " I^+ ".

The generally accepted mechanism involves the dissociation of the ICl_4^- anion to generate iodine monochloride (ICl), which is a potent electrophile. The benzyltrimethylammonium cation acts as a phase-transfer catalyst, enhancing solubility and facilitating the reaction between the reagent and the organic substrate, particularly in less polar solvents.[7][12]

The iodination of an activated aromatic ring, for example, proceeds via a classic electrophilic aromatic substitution (EAS) pathway.



Start: Assemble Glassware

1. Dissolve Anisole & BTMIC in DCM/MeOH (5:1)

2. Add CaCO_3

3. Stir at Room Temp (Monitor by TLC, ~2-4h)

4. Quench with $\text{Na}_2\text{S}_2\text{O}_3$ (aq)

5. Extract with DCM

6. Wash Organic Layer (NaHCO_3 , Brine)7. Dry (MgSO_4), Filter

8. Concentrate in vacuo

9. Purify (Column Chromatography)

End: Characterize Product

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Sources

- 1. Regioselective Iodination of Chlorinated Aromatic Compounds Using Silver Salts - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. babafaridgroup.edu.in [babafaridgroup.edu.in]
- 4. Iodination of Electron-Rich Aromatic Compounds with Potassium Iodide and Iodate - [www.rhodium.ws] [chemistry.mdma.ch]
- 5. researchgate.net [researchgate.net]
- 6. Highly Efficient and Clean Method for Direct α -Iodination of Aromatic Ketones [organic-chemistry.org]
- 7. chemimpex.com [chemimpex.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. scbt.com [scbt.com]
- 10. BENZYLTRIMETHYLAMMONIUM TETRACHLOROIODATE MSDS CasNo.121309-88-4 [lookchem.com]
- 11. echemi.com [echemi.com]
- 12. pdf.benchchem.com [pdf.benchchem.com]
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